

Application Notes and Protocols for the Dispersion of Pigment Yellow 182

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Compound of Interest

Compound Name: *Pigment Yellow 182*

Cat. No.: *B1619675*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the dispersion of **Pigment Yellow 182** in various media, including aqueous, solvent-based, and polymer systems. The protocols outlined below are based on established principles for the dispersion of organic azo pigments and are intended to serve as a comprehensive guide.

Introduction to Pigment Yellow 182

Pigment Yellow 182 (PY 182) is a monoazo organic pigment known for its brilliant yellow shade, good heat resistance, and lightfastness.^[1] Its robust properties make it suitable for a range of applications, including inks, coatings, and plastics.^{[1][2]} Proper dispersion of PY 182 is critical to unlock its full coloristic potential and ensure the stability and performance of the final product. The dispersion process involves three key stages: wetting of the pigment, mechanical deagglomeration, and stabilization of the dispersed particles.

Dispersion in Aqueous Media

Pigment Yellow 182 is well-suited for water-based ink applications due to its easy dispersibility in such systems.^[3] The following protocol outlines a general procedure for preparing a stable aqueous dispersion of PY 182.

2.1. Experimental Protocol: Water-Based Dispersion

This protocol describes the preparation of a lab-scale water-based pigment concentrate.

Materials:

- **Pigment Yellow 182**
- Deionized Water
- Dispersing Agent (e.g., a high molecular weight polymeric dispersant)
- Wetting Agent (e.g., a non-ionic surfactant)
- Defoamer
- Biocide
- pH Modifier (e.g., AMP-95 or ammonia)

Equipment:

- High-speed disperser with a Cowles blade
- Bead mill with zirconium oxide grinding media (0.8-1.2 mm)
- Particle size analyzer (e.g., Dynamic Light Scattering)
- Viscometer
- pH meter

Procedure:

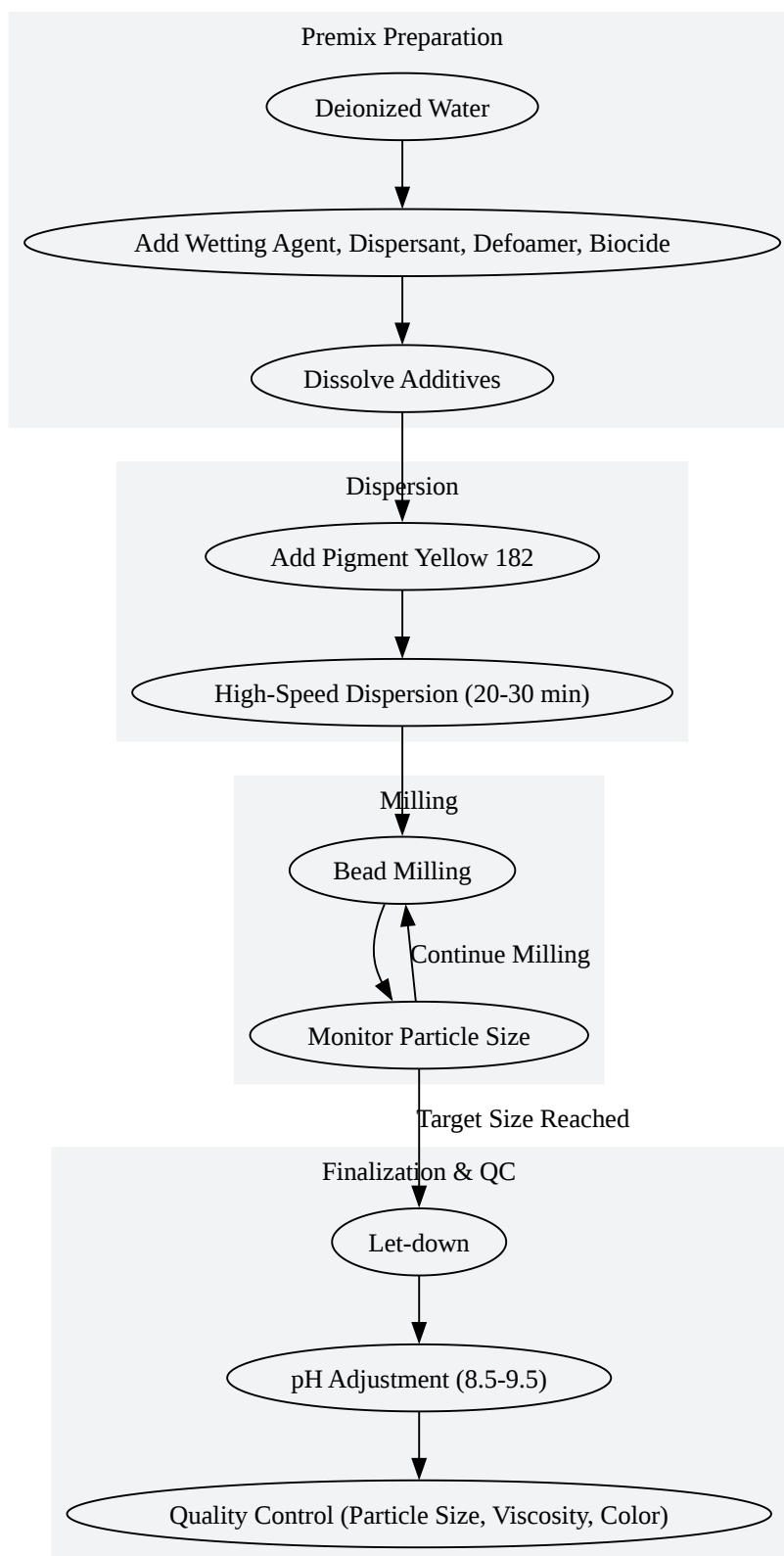
- Premix Preparation:
 - Charge the dispersing vessel with deionized water.
 - While stirring at low speed, add the wetting agent, dispersing agent, defoamer, and biocide.

- Continue mixing until all components are fully dissolved.
- Pigment Addition:
 - Gradually add **Pigment Yellow 182** powder to the premix under continuous stirring.
 - Increase the speed of the high-speed disperser to create a vortex and ensure proper wetting of the pigment. Mix for 20-30 minutes.
- Milling:
 - Transfer the premix to a bead mill.
 - Mill the dispersion at a controlled temperature (typically below 40°C) until the desired particle size is achieved. Monitor the particle size distribution periodically.
- Let-down and pH Adjustment:
 - Once the target particle size is reached, transfer the milled concentrate to a let-down tank.
 - Adjust the pH of the dispersion to a range of 8.5-9.5 using a suitable pH modifier to ensure stability.
- Quality Control:
 - Measure the final particle size distribution, viscosity, and color strength of the dispersion.

2.2. Quantitative Data: Representative Aqueous Dispersion of a Yellow Azo Pigment

The following table provides typical quantitative data for a water-based dispersion of an organic yellow azo pigment, which can be used as a benchmark for **Pigment Yellow 182** dispersions.

| Parameter | Target Value | Test Method |
|--------------------------|----------------------|--------------------------|
| Pigment Concentration | 35 - 45% | Gravimetric |
| Mean Particle Size (D50) | < 200 nm | Dynamic Light Scattering |
| Viscosity (at 25°C) | 50 - 200 mPa·s | Rotational Viscometer |
| pH | 8.5 - 9.5 | pH Meter |
| Color Strength | Compared to standard | Spectrophotometer |



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Dispersion in Solvent-Based Media

Pigment Yellow 182 is suitable for use in various solvent-based ink systems, including those based on nitrocellulose-polyurethane (NC-PU), polyamide (PA), and vinyl resins.[3] The following protocol provides a general method for dispersing PY 182 in a solvent-based system.

3.1. Experimental Protocol: Solvent-Based Dispersion

This protocol is for the laboratory-scale preparation of a solvent-based pigment concentrate.

Materials:

- **Pigment Yellow 182**
- Solvent (e.g., ethanol, ethyl acetate, or a blend)
- Resin (e.g., NC, PU, or PA)
- Dispersing Agent (polymeric, suitable for solvent systems)
- Plasticizer (if required)

Equipment:

- High-speed disperser
- Bead mill or three-roll mill
- Hegman gauge
- Viscometer

Procedure:

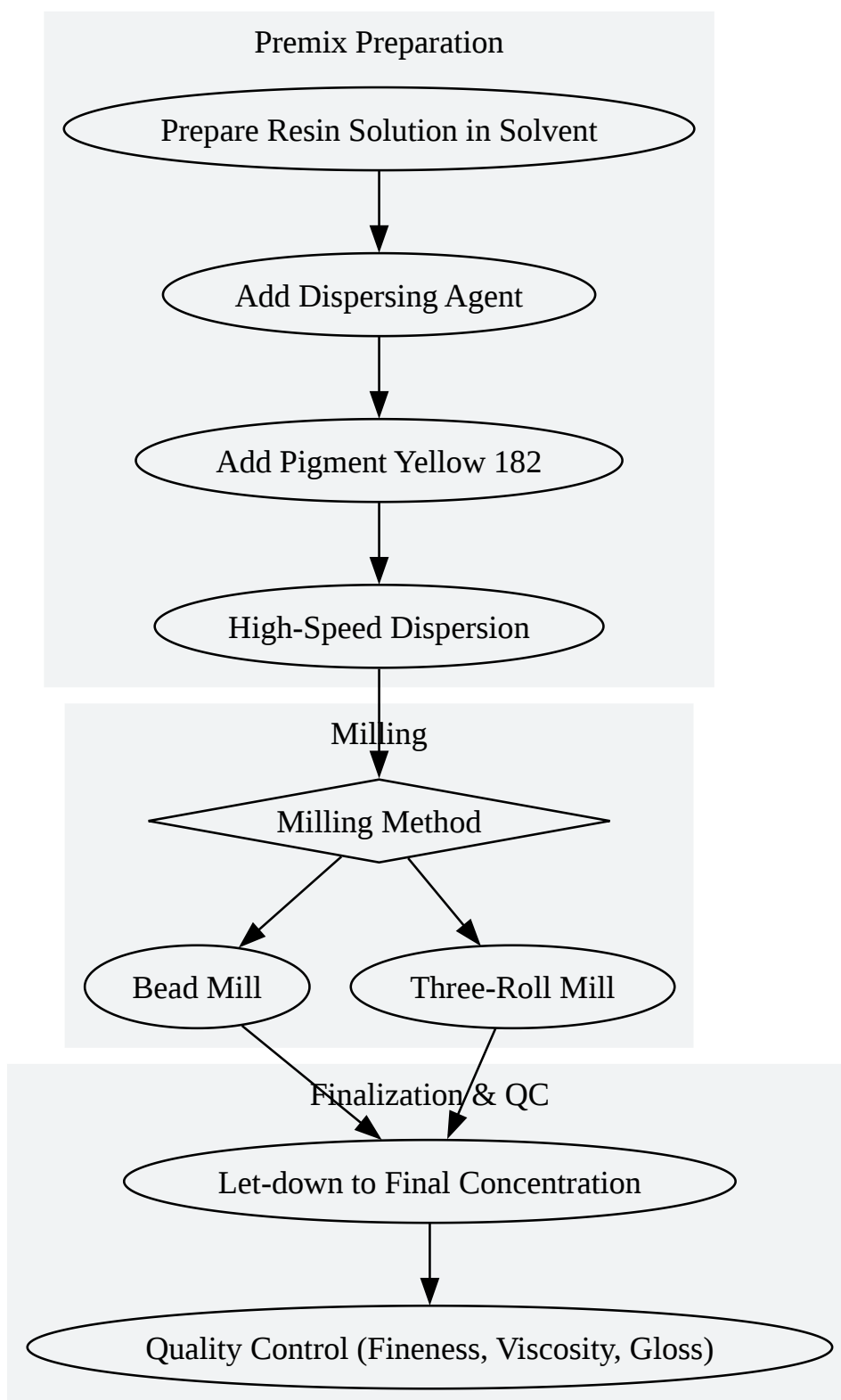
- Resin Solution Preparation:
 - Dissolve the resin in the chosen solvent system under agitation.
- Premixing:

- To the resin solution, add the dispersing agent and mix until homogeneous.
- Gradually add the **Pigment Yellow 182** powder while stirring with a high-speed disperser.
- Continue mixing at high speed for 20-30 minutes to ensure thorough wetting.
- Milling:
 - Process the premix through a bead mill or on a three-roll mill.
 - For a bead mill, monitor the dispersion progress by checking the fineness of grind using a Hegman gauge.
 - For a three-roll mill, adjust the nip settings and perform multiple passes to achieve the desired dispersion quality.
- Let-down:
 - Let down the milled concentrate with additional resin solution and solvent to achieve the final desired pigment concentration and viscosity.
- Quality Control:
 - Evaluate the final dispersion for fineness of grind, viscosity, gloss, and color strength.

3.2. Quantitative Data: Representative Solvent-Based Dispersion of a Yellow Azo Pigment

The table below shows typical properties for a solvent-based dispersion of an organic yellow azo pigment.

| Parameter | Target Value | Test Method |
|-----------------------|-----------------|-----------------------|
| Pigment Concentration | 20 - 35% | Gravimetric |
| Fineness of Grind | > 7 (Hegman) | Hegman Gauge |
| Viscosity (at 25°C) | 200 - 500 mPa·s | Rotational Viscometer |
| Gloss (60°) | > 80 GU | Gloss Meter |



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Dispersion in Polymer Media (Masterbatch)

Pigment Yellow 182 can be incorporated into various plastics via a masterbatch. This protocol describes a general method for producing a color masterbatch using a twin-screw extruder.

4.1. Experimental Protocol: Masterbatch Production

Materials:

- **Pigment Yellow 182**
- Carrier Resin (e.g., Polypropylene, Polyethylene)
- Dispersing Agent (e.g., a wax-based dispersant)
- Additives (e.g., UV stabilizer, antioxidant, as required)

Equipment:

- High-intensity mixer
- Gravimetric feeder
- Twin-screw extruder
- Strand pelletizer or underwater pelletizer
- Colorimeter

Procedure:

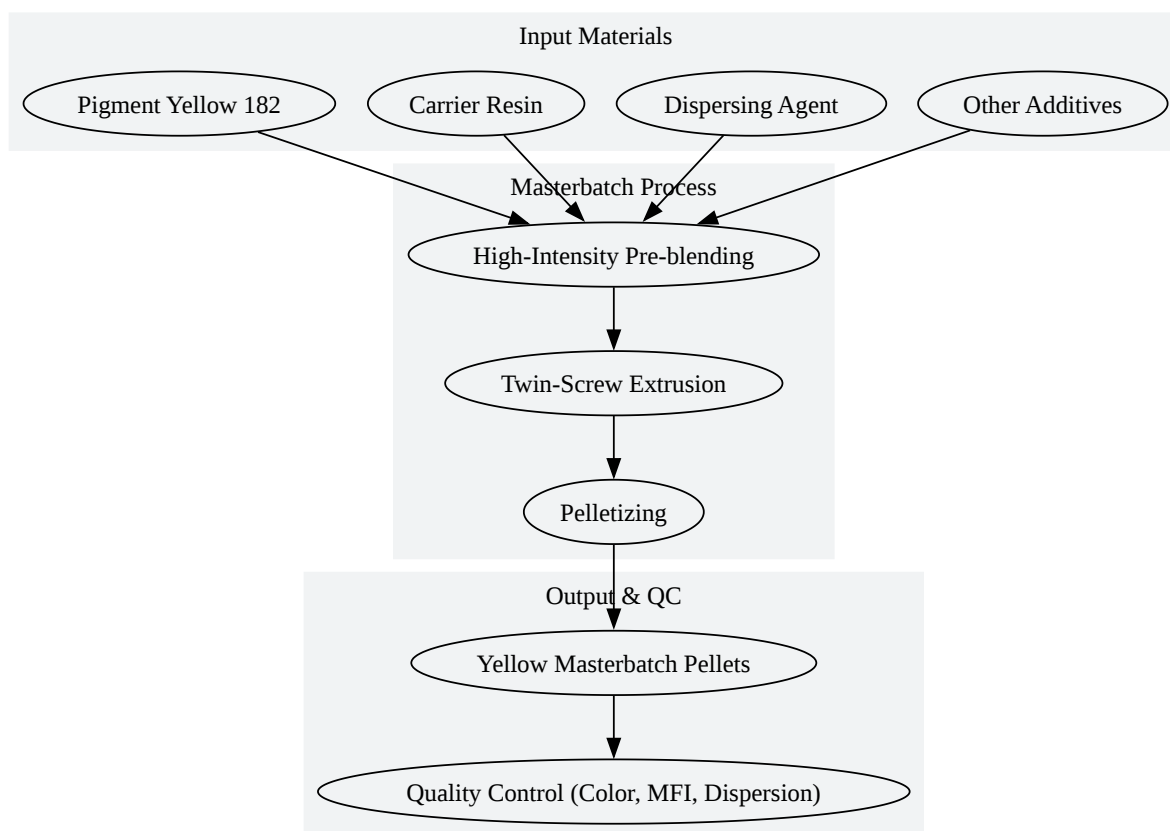
- Pre-blending:
 - In a high-intensity mixer, blend the **Pigment Yellow 182** powder, dispersing agent, and any other powdered additives with a small portion of the carrier resin powder or pellets.
- Extrusion:

- Set the temperature profile of the twin-screw extruder according to the processing requirements of the carrier resin.
- Feed the pre-blended mixture and the remaining carrier resin into the extruder using gravimetric feeders.
- The twin-screw configuration should be designed to provide adequate mixing and dispersion of the pigment.
- Pelletizing:
 - The molten, colored polymer is extruded through a die into strands, which are then cooled in a water bath and cut into pellets by a strand pelletizer. Alternatively, an underwater pelletizer can be used.
- Quality Control:
 - The resulting masterbatch pellets are tested for color consistency, pigment dispersion quality (e.g., by film pressing), and melt flow index (MFI).

4.2. Quantitative Data: Representative Yellow Azo Pigment Masterbatch

The following table provides typical parameters for a masterbatch containing an organic yellow azo pigment.

| Parameter | Typical Value | Test Method |
|--|-----------------------|-------------|
| Pigment Loading | 20 - 50% | Gravimetric |
| Carrier Resin | PP, PE, etc. | - |
| Melt Flow Index (MFI) | Varies by application | ASTM D1238 |
| Color Difference (ΔE^*_{ab}) | < 1.0 vs. standard | Colorimetry |



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